

A Technical Guide to Dantrolene-13C3: Sourcing, Characterization, and Application

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Dantrolene-13C3

Cat. No.: B564431

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of **Dantrolene-13C3**, a stable isotope-labeled internal standard essential for the accurate quantification of the muscle relaxant Dantrolene. This document outlines commercially available sources, typical product specifications, and its primary application in analytical methodologies. Furthermore, it delves into the mechanism of action of Dantrolene, providing a visual representation of the relevant signaling pathway.

Sourcing and Procurement of Dantrolene-13C3

Dantrolene-13C3 is available from several specialized chemical suppliers that provide reference standards and isotopically labeled compounds for research and analytical purposes. While pricing is generally available upon request, researchers can procure this compound from the following reputable vendors:

- [Hexonsynth\[1\]](#)
- [LGC Standards\[2\]](#)
- [Santa Cruz Biotechnology\[3\]](#)
- [Acanthus Research\[4\]](#)
- [Alfa Chemistry\[5\]](#)

- Honeywell Fluka (via Fisher Scientific)[6]
- MedchemExpress[7]

Purchasing options typically involve direct online inquiry or purchase order submission through the suppliers' websites. It is recommended to request a Certificate of Analysis (CoA) from the chosen supplier to obtain lot-specific data on purity, isotopic enrichment, and other quality control parameters.

Physicochemical Properties and Technical Data

Dantrolene-13C3 is a stable isotope-labeled version of Dantrolene, where three carbon atoms have been replaced with the Carbon-13 isotope. This labeling makes it an ideal internal standard for mass spectrometry-based quantification methods.[1]

Table 1: General Specifications of **Dantrolene-13C3**

Property	Value	Reference(s)
Chemical Name	1-[[[(E)-[5-(4-nitrophenyl)furan-2-yl]methylidene]amino]-(2,4,5-13C3)1,3-diazolidine-2,4-dione	[8]
CAS Number	1185234-99-4	[3][8]
Molecular Formula	C ₁₁ ¹³ C ₃ H ₁₀ N ₄ O ₅	[3][8]
Molecular Weight	317.23 g/mol	[3][8]

While specific quantitative data such as chemical purity and isotopic enrichment are lot-dependent and must be obtained from the supplier's Certificate of Analysis, typical specifications for high-quality analytical standards are provided below.

Table 2: Typical Quantitative Data for **Dantrolene-13C3** (Example)

Parameter	Typical Specification
Chemical Purity (by HPLC)	≥98%
Isotopic Purity (¹³ C)	≥99 atom % ¹³ C
Available Quantities	1 mg, 5 mg, 10 mg, 50 mg

Experimental Applications and Protocols

The primary application of **Dantrolene-13C3** is as an internal standard in liquid chromatography-tandem mass spectrometry (LC-MS/MS) methods for the accurate quantification of Dantrolene in biological matrices such as plasma and serum.^[1] The stable isotope label ensures that **Dantrolene-13C3** co-elutes with the unlabeled analyte and experiences similar ionization efficiency, correcting for matrix effects and variations in sample preparation and instrument response.^{[9][10]}

Representative Experimental Protocol: Quantification of Dantrolene in Human Plasma by LC-MS/MS

The following is a generalized protocol based on established methods for the analysis of small molecules in biological fluids.^{[9][10]}

Objective: To determine the concentration of Dantrolene in human plasma samples using a validated LC-MS/MS method with **Dantrolene-13C3** as an internal standard.

Materials:

- Dantrolene analytical standard
- **Dantrolene-13C3** internal standard
- Human plasma (blank and study samples)
- Acetonitrile (LC-MS grade)
- Formic acid (LC-MS grade)

- Water (LC-MS grade)
- Protein precipitation solvent (e.g., acetonitrile with 1% formic acid)
- LC column (e.g., C18 reversed-phase)
- LC-MS/MS system with electrospray ionization (ESI) source

Methodology:

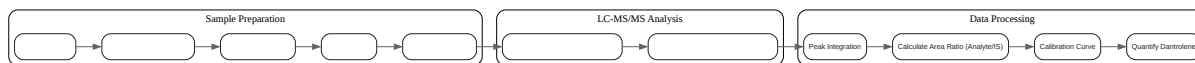
- Preparation of Standards and Quality Controls (QCs):
 - Prepare stock solutions of Dantrolene and **Dantrolene-13C3** in a suitable organic solvent (e.g., methanol or DMSO).
 - Prepare a series of calibration standards by spiking blank human plasma with known concentrations of Dantrolene.
 - Prepare QC samples at low, medium, and high concentrations in blank human plasma.
 - Prepare a working solution of the internal standard (**Dantrolene-13C3**) at a fixed concentration.
- Sample Preparation (Protein Precipitation):
 - To 100 μ L of plasma sample (calibrator, QC, or unknown), add 20 μ L of the **Dantrolene-13C3** internal standard working solution and vortex briefly.
 - Add 300 μ L of cold protein precipitation solvent (e.g., acetonitrile with 1% formic acid).
 - Vortex vigorously for 1 minute to precipitate plasma proteins.
 - Centrifuge at high speed (e.g., 14,000 rpm) for 10 minutes at 4°C.
 - Transfer the supernatant to a clean vial for LC-MS/MS analysis.
- LC-MS/MS Analysis:
 - Liquid Chromatography (LC):

- Inject a small volume (e.g., 5-10 μ L) of the prepared sample onto the LC column.
- Perform a gradient elution using a mobile phase consisting of water with 0.1% formic acid (A) and acetonitrile with 0.1% formic acid (B).
- Mass Spectrometry (MS/MS):
 - Operate the mass spectrometer in positive or negative electrospray ionization mode.
 - Use Multiple Reaction Monitoring (MRM) to detect the precursor-to-product ion transitions for both Dantrolene and **Dantrolene-13C3**.
- Data Analysis:
 - Integrate the peak areas for the MRM transitions of Dantrolene and **Dantrolene-13C3**.
 - Calculate the peak area ratio of Dantrolene to **Dantrolene-13C3**.
 - Construct a calibration curve by plotting the peak area ratio against the known concentrations of the calibration standards.
 - Determine the concentration of Dantrolene in the unknown samples by interpolating their peak area ratios from the calibration curve.

Mechanism of Action and Signaling Pathway

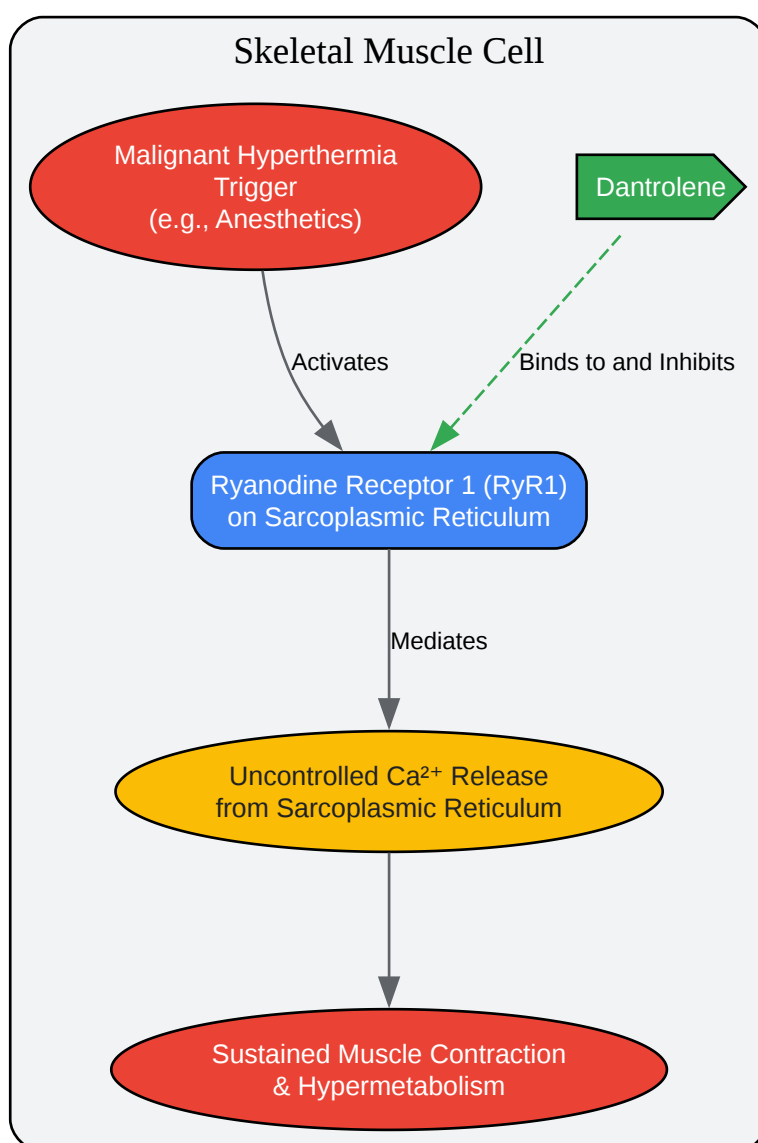
Dantrolene exerts its muscle relaxant effects by directly inhibiting the ryanodine receptor (RyR), a calcium release channel located on the membrane of the sarcoplasmic reticulum in skeletal muscle.^[11] In conditions such as malignant hyperthermia, certain triggers (e.g., volatile anesthetics, succinylcholine) cause an uncontrolled release of calcium from the sarcoplasmic reticulum, leading to sustained muscle contraction and a hypermetabolic state.^{[11][12]} Dantrolene binds to the RyR1 isoform, stabilizing the closed state of the channel and thereby reducing calcium efflux.^{[13][14]}

Below are diagrams illustrating the experimental workflow for Dantrolene quantification and the signaling pathway of Dantrolene's action.



[Click to download full resolution via product page](#)

Figure 1: Experimental workflow for the quantification of Dantrolene using **Dantrolene-13C3** as an internal standard.



[Click to download full resolution via product page](#)

Figure 2: Signaling pathway illustrating the mechanism of action of Dantrolene in malignant hyperthermia.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. academic.oup.com [academic.oup.com]
- 2. Dantrolene-13C3 | CAS 1185234-99-4 | LGC Standards [lgcstandards.com]
- 3. scbt.com [scbt.com]
- 4. Dantrolene-13C3 - Acanthus Research [acanthusresearch.com]
- 5. isotope-science.alfa-chemistry.com [isotope-science.alfa-chemistry.com]
- 6. Dantrolene-13C3, Honeywell Fluka 10 mg | Buy Online | Honeywell Fluka | Fisher Scientific [fishersci.co.uk]
- 7. medchemexpress.com [medchemexpress.com]
- 8. Dantrolene-13C3 | C14H10N4O5 | CID 46780561 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 9. Simultaneous determination of dantrolene and paracetamol in human plasma by liquid chromatography tandem mass spectrometry - PubMed [pubmed.ncbi.nlm.nih.gov]
- 10. researchgate.net [researchgate.net]
- 11. Malignant Hyperthermia - StatPearls - NCBI Bookshelf [ncbi.nlm.nih.gov]
- 12. Management of Suspected Malignant Hyperthermia With Dantrolene: Clinical Insights From 2 Case Reports in a Single-Center Experience - PMC [pmc.ncbi.nlm.nih.gov]
- 13. Dantrolene inhibition of ryanodine receptor Ca²⁺ release channels. Molecular mechanism and isoform selectivity - PubMed [pubmed.ncbi.nlm.nih.gov]
- 14. Dantrolene inhibition of ryanodine receptor 1 carrying the severe malignant hyperthermia mutation Y522S visualized by cryo-EM - PubMed [pubmed.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [A Technical Guide to Dantrolene-13C3: Sourcing, Characterization, and Application]. BenchChem, [2025]. [Online PDF]. Available at:

[<https://www.benchchem.com/product/b564431#dantrolene-13c3-supplier-and-purchasing-options>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com